

4-Fluoro-3-methylphenol safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Fluoro-3-methylphenol

Cat. No.: B1301873

[Get Quote](#)

Technical Safety Guide: 4-Fluoro-3-methylphenol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **4-Fluoro-3-methylphenol** (CAS No. 452-70-0), a key intermediate in the pharmaceutical and agricultural industries.^[1] Adherence to strict safety protocols is essential when handling this compound due to its potential health hazards.

Chemical and Physical Properties

4-Fluoro-3-methylphenol is a colorless to light yellow crystal or liquid with a characteristic aromatic odor.^{[2][3]} It is soluble in organic solvents like ethanol and ether but has limited solubility in water.^[2]

Property	Value	Source
CAS Number	452-70-0	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C ₇ H ₇ FO	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	126.13 g/mol	--INVALID-LINK--, --INVALID-LINK--
Appearance	Light yellow crystal or liquid	--INVALID-LINK--
Melting Point	32 °C	--INVALID-LINK--
Boiling Point	76 °C at 5 mmHg	--INVALID-LINK--
Density	1.134 g/mL at 25 °C	--INVALID-LINK--
Flash Point	97 °C (closed cup)	--INVALID-LINK--
Refractive Index	n _{20/D} 1.515	--INVALID-LINK--

Hazard Identification and Classification

4-Fluoro-3-methylphenol is classified as a hazardous substance. The signal word for this chemical is "Warning".^[3]^[4]

GHS Hazard Statements:

Code	Statement	Source
H315	Causes skin irritation	--INVALID-LINK--, --INVALID-LINK--
H319	Causes serious eye irritation	--INVALID-LINK--, --INVALID-LINK--
H335	May cause respiratory irritation	--INVALID-LINK--, --INVALID-LINK--
H302	Harmful if swallowed	--INVALID-LINK--
H312	Harmful in contact with skin	--INVALID-LINK--
H314	Causes severe skin burns and eye damage	--INVALID-LINK--

Precautionary Statements:

A comprehensive list of precautionary statements can be found in the safety data sheet provided by the supplier. Key recommendations include wearing protective gloves, eye protection, and face protection, and ensuring adequate ventilation.[4]

Toxicological Information

Detailed quantitative toxicological data such as LD50 and LC50 values for **4-Fluoro-3-methylphenol** are not readily available in the public domain. However, the GHS hazard statements indicate that the substance is harmful if swallowed or in contact with skin, and causes skin and eye irritation.[5][6]

Experimental Protocols

The determination of skin irritation potential for chemical substances like **4-Fluoro-3-methylphenol** is guided by internationally recognized protocols, primarily the OECD Guidelines for the Testing of Chemicals.

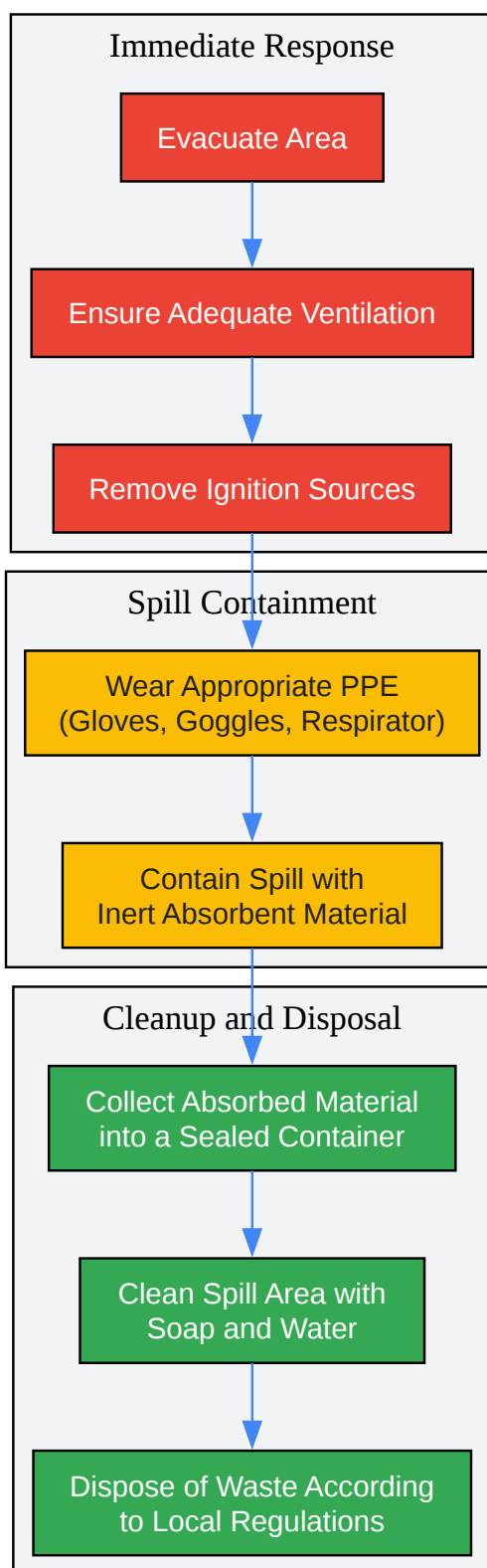
OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method

This guideline describes an in vitro procedure using a reconstructed human epidermis (RhE) model that mimics the biochemical and physiological properties of the upper layers of human skin.^[4]

- Principle: A test chemical is applied topically to the RhE model. The potential for skin irritation is determined by the resulting cell viability, which is measured using the MTT assay. A reduction in cell viability below a certain threshold indicates that the substance is an irritant.
- Methodology:
 - Tissue Preparation: Commercially available RhE models are equilibrated in culture medium.
 - Test Substance Application: A small amount of the test substance is applied uniformly to the surface of the epidermis.
 - Exposure and Incubation: The tissues are exposed to the chemical for a defined period, followed by rinsing and a post-exposure incubation period.
 - Viability Assessment: The MTT reagent is added to the tissues. Viable cells convert the MTT into a blue formazan salt, which is then extracted. The amount of formazan produced is quantified by measuring its optical density.
 - Classification: If the tissue viability is reduced by 50% or more compared to the negative control, the chemical is classified as an irritant.^[7]

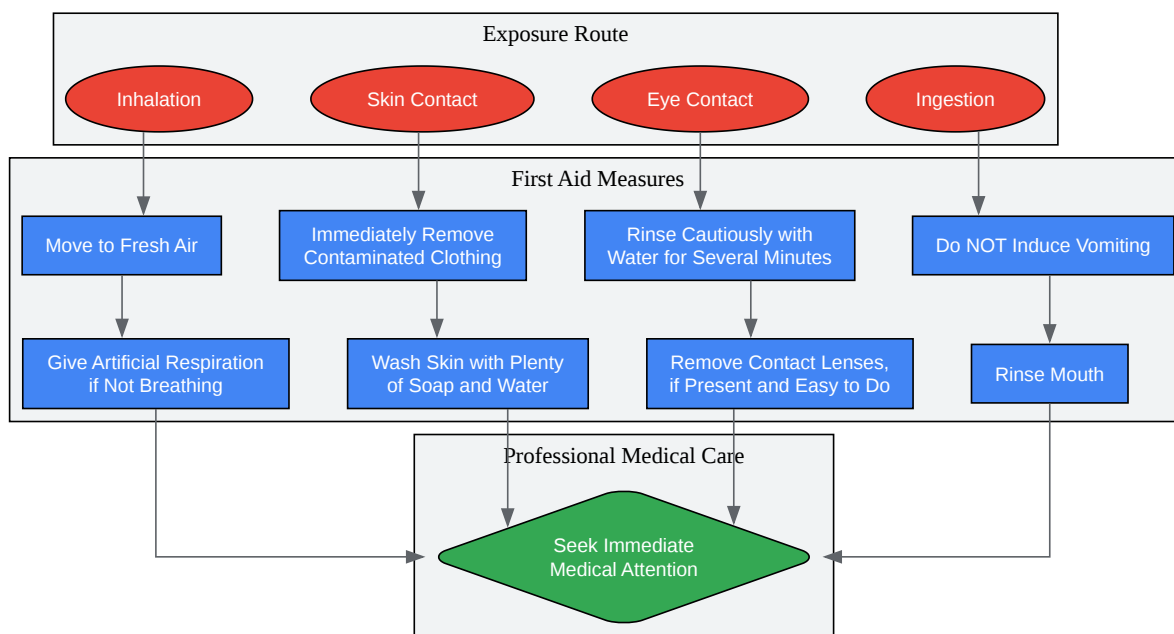
Emergency Procedures

The following diagrams outline the recommended procedures for handling spills and for first aid after exposure to **4-Fluoro-3-methylphenol**.



[Click to download full resolution via product page](#)

Figure 1. Workflow for Handling a **4-Fluoro-3-methylphenol** Spill.



[Click to download full resolution via product page](#)

Figure 2. First-Aid Procedures for **4-Fluoro-3-methylphenol** Exposure.

Exposure Controls and Personal Protection

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber).

- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.
- Disposal: Dispose of waste and contaminated materials in accordance with local, state, and federal regulations.

Ecotoxicological Information

Specific data on the ecotoxicity of **4-Fluoro-3-methylphenol** is limited. As with many phenolic compounds, it is expected to be harmful to aquatic life. Releases to the environment should be avoided.

Disclaimer: This document is intended as a guide and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the SDS provided by the manufacturer before handling this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis and Applications of 4-Fluoro-3-Methylphenol in Chemical Industry [weimiaobio.com]
- 2. siesascs.edu.in [siesascs.edu.in]
- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 4. mbresearch.com [mbresearch.com]
- 5. ceaiaics.ufba.br [ceaiaics.ufba.br]

- 6. 4-Fluoro-3-methylphenol | C₇H₇FO | CID 2737394 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. x-cellr8.com [x-cellr8.com]
- To cite this document: BenchChem. [4-Fluoro-3-methylphenol safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1301873#4-fluoro-3-methylphenol-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com